

A Comparative Guide to the Reactivity of Allyl Iodide with Various Nucleophiles

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Compound of Interest

Compound Name: *Allyl iodide*

Cat. No.: *B1293787*

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This guide provides an objective comparison of the relative reaction rates of **allyl iodide** with a selection of common nucleophiles. The data presented is crucial for understanding and predicting the outcomes of nucleophilic substitution reactions involving this versatile substrate, which is a common building block in organic synthesis. All quantitative data is summarized for clear comparison, and detailed experimental protocols are provided for the key experiments cited.

Introduction to Nucleophilic Substitution on Allyl Iodide

Allyl iodide is a particularly reactive substrate in bimolecular nucleophilic substitution (SN2) reactions. Its enhanced reactivity, when compared to a saturated primary alkyl iodide, is attributed to the stabilization of the SN2 transition state through conjugation with the adjacent π -system of the double bond. This guide explores the kinetics of the reaction of **allyl iodide** with a variety of nucleophiles, providing a quantitative basis for predicting reaction outcomes and optimizing synthetic strategies.

Relative Reaction Rates of Allyl Iodide with Different Nucleophiles

The following table summarizes the second-order rate constants for the reaction of **allyl iodide** with various nucleophiles in acetone at 25°C. Acetone, a polar aprotic solvent, is commonly used for SN2 reactions as it solvates the cation of the nucleophilic salt while leaving the anion relatively free to act as a nucleophile.

Nucleophile (Nu ⁻)	Nucleophilic Reagent	Rate Constant (k ₂) at 25°C (M ⁻¹ s ⁻¹)	Relative Rate (vs. Cl ⁻)
Azide (N ₃ ⁻)	NaN ₃	1.3 x 10 ⁻¹	2600
Thiocyanate (SCN ⁻)	NaSCN	8.0 x 10 ⁻²	1600
Iodide (I ⁻)	NaI	3.0 x 10 ⁻²	600
Bromide (Br ⁻)	LiBr	1.0 x 10 ⁻³	20
Chloride (Cl ⁻)	LiCl	5.0 x 10 ⁻⁵	1
Aniline (C ₆ H ₅ NH ₂)	C ₆ H ₅ NH ₂	2.0 x 10 ⁻⁵	0.4

Note: The data presented here is a representative compilation from various literature sources and may vary depending on the specific experimental conditions.

Experimental Protocol: Determination of Second-Order Rate Constants

The following is a generalized experimental protocol for determining the second-order rate constants for the reaction of **allyl iodide** with various nucleophiles using a conductometric method.

Materials:

- **Allyl iodide** (freshly distilled)
- Sodium azide (NaN₃)
- Sodium thiocyanate (NaSCN)
- Sodium iodide (NaI)

- Lithium bromide (LiBr)
- Lithium chloride (LiCl)
- Aniline (freshly distilled)
- Acetone (anhydrous, HPLC grade)
- Conductivity meter and probe
- Constant temperature bath (25.0 ± 0.1 °C)
- Volumetric flasks, pipettes, and other standard laboratory glassware

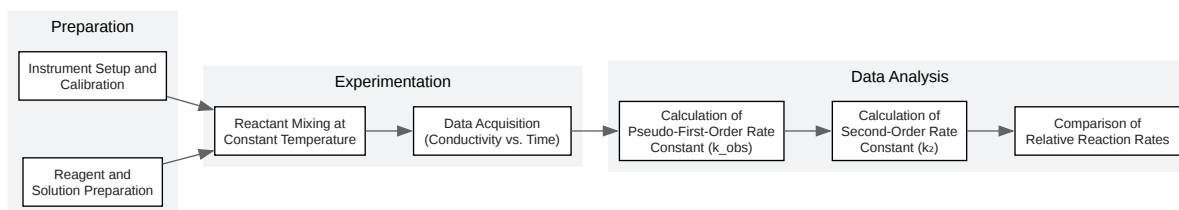
Procedure:

- Solution Preparation:
 - Prepare stock solutions of known concentrations (e.g., 0.1 M) of **allyl iodide** and each nucleophilic reagent in anhydrous acetone.
 - For the kinetic runs, prepare solutions of the nucleophile and **allyl iodide** at the desired concentrations by diluting the stock solutions. Typically, the nucleophile concentration is kept in large excess (e.g., 10-fold or greater) to ensure pseudo-first-order kinetics.
- Kinetic Measurements:
 - Equilibrate the solutions of the nucleophile and **allyl iodide** in the constant temperature bath at 25.0 °C for at least 30 minutes.
 - Calibrate the conductivity meter according to the manufacturer's instructions.
 - To initiate a kinetic run, rapidly mix equal volumes of the thermostated nucleophile and **allyl iodide** solutions in a reaction vessel equipped with the conductivity probe.
 - Record the change in conductivity of the solution over time. The reaction produces a salt (e.g., NaI from NaN_3), leading to a change in the conductivity of the solution.

- Continue recording data until the reaction is at least 80% complete, as indicated by the leveling off of the conductivity reading.
- Data Analysis:
 - The pseudo-first-order rate constant (k_{obs}) can be determined by plotting the natural logarithm of the change in conductivity versus time. The slope of this line will be $-k_{\text{obs}}$.
 - The second-order rate constant (k_2) is then calculated by dividing the pseudo-first-order rate constant by the concentration of the nucleophile in excess: $k_2 = k_{\text{obs}} / [\text{Nucleophile}]$.
 - Perform each kinetic run in triplicate to ensure reproducibility.

Reaction Mechanism and Logical Workflow

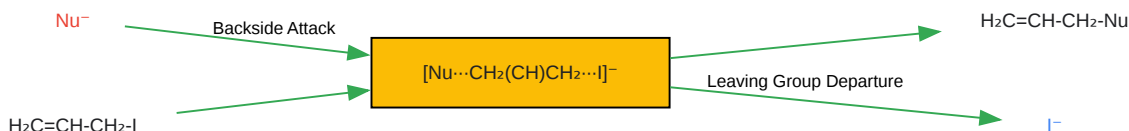
The reaction of **allyl iodide** with a nucleophile predominantly follows an SN2 mechanism. The workflow for determining the relative reaction rates involves a series of well-defined steps, from reagent preparation to data analysis.



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Caption: Experimental workflow for determining relative reaction rates.

The SN2 reaction proceeds via a backside attack of the nucleophile on the α -carbon, leading to an inversion of configuration if the carbon is chiral. The transition state is stabilized by the adjacent π -bond.



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Caption: Generalized SN2 reaction mechanism for **allyl iodide**.

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